

Navigating the Safe Disposal of 1,3-Dibromobenzene: A Procedural Guide

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Compound of Interest

Compound Name: 1,3-Dibromobenzene

Cat. No.: B047543

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For researchers, scientists, and professionals in drug development, the proper handling and disposal of chemical waste is a critical component of laboratory safety and environmental responsibility. This guide provides essential, step-by-step procedures for the safe disposal of **1,3-Dibromobenzene**, ensuring compliance and minimizing risk.

Immediate Safety and Handling

Before beginning any disposal process, it is imperative to handle **1,3-Dibromobenzene** with appropriate safety measures. This substance is a combustible liquid that can cause skin and serious eye irritation.^{[1][2][3][4][5]} Inhalation may also lead to respiratory irritation.^{[2][4][5][6]}

Personal Protective Equipment (PPE):

- **Gloves:** Wear protective gloves.
- **Eye Protection:** Use chemical safety goggles or a face shield.^[1]
- **Clothing:** Wear protective clothing to prevent skin exposure.

Handling Precautions:

- Work in a well-ventilated area, preferably under a chemical fume hood, to avoid inhaling vapors.^{[2][3][6]}
- Avoid contact with skin, eyes, and clothing.^[1]

- Wash hands thoroughly after handling the chemical.[\[1\]](#)[\[5\]](#)[\[6\]](#)
- Keep away from heat, sparks, open flames, and other ignition sources.[\[4\]](#)[\[5\]](#)

**Step-by-Step Disposal Procedure

The disposal of **1,3-Dibromobenzene**, a halogenated organic compound, requires careful segregation and handling to ensure it is managed by a licensed waste disposal company in accordance with local and national regulations.[\[1\]](#)

1. Waste Identification and Segregation:

- **1,3-Dibromobenzene** is classified as a halogenated organic waste.
- It must be collected separately from non-halogenated organic waste, aqueous waste (acids and bases), and solid waste.[\[7\]](#)

2. Container Selection and Labeling:

- Use a designated, leak-proof, and chemically compatible waste container, often color-coded for halogenated organics (e.g., green labeled carboys).[\[7\]](#)
- The container must be clearly labeled as "Hazardous Waste" and include the full chemical name: "**1,3-Dibromobenzene**."
- Indicate the specific hazards (e.g., "Combustible," "Irritant").

3. Accumulation and Storage:

- Store the sealed waste container in a designated satellite accumulation area within the laboratory.
- This area should be cool, dry, and well-ventilated.[\[3\]](#)[\[6\]](#)
- Keep the container tightly closed when not in use.[\[3\]](#)[\[4\]](#)[\[6\]](#)
- Ensure secondary containment is in place to capture any potential leaks.

4. Spill Management:

- In the event of a spill, evacuate non-essential personnel.
- Use an inert absorbent material, such as sand or silica gel, to contain and collect the spilled liquid.[\[3\]](#)[\[4\]](#)[\[6\]](#)
- Place the absorbed material into a suitable, sealed container for disposal as hazardous waste.[\[3\]](#)[\[4\]](#)[\[6\]](#)
- Do not allow the chemical to enter drains or waterways.[\[1\]](#)[\[6\]](#)

5. Arranging for Disposal:

- Contact your institution's Environmental Health and Safety (EHS) department to arrange for the pickup and disposal of the hazardous waste.
- The disposal must be carried out by a licensed and certified waste disposal company.[\[1\]](#)[\[6\]](#)

Contaminated Materials:

- Any materials, such as gloves, absorbent pads, or empty containers that have come into direct contact with **1,3-Dibromobenzene**, must also be disposed of as hazardous waste.
- Contaminated packaging should be disposed of as unused product.[\[6\]](#) Before disposing of a used container, ensure it is completely empty.[\[1\]](#)

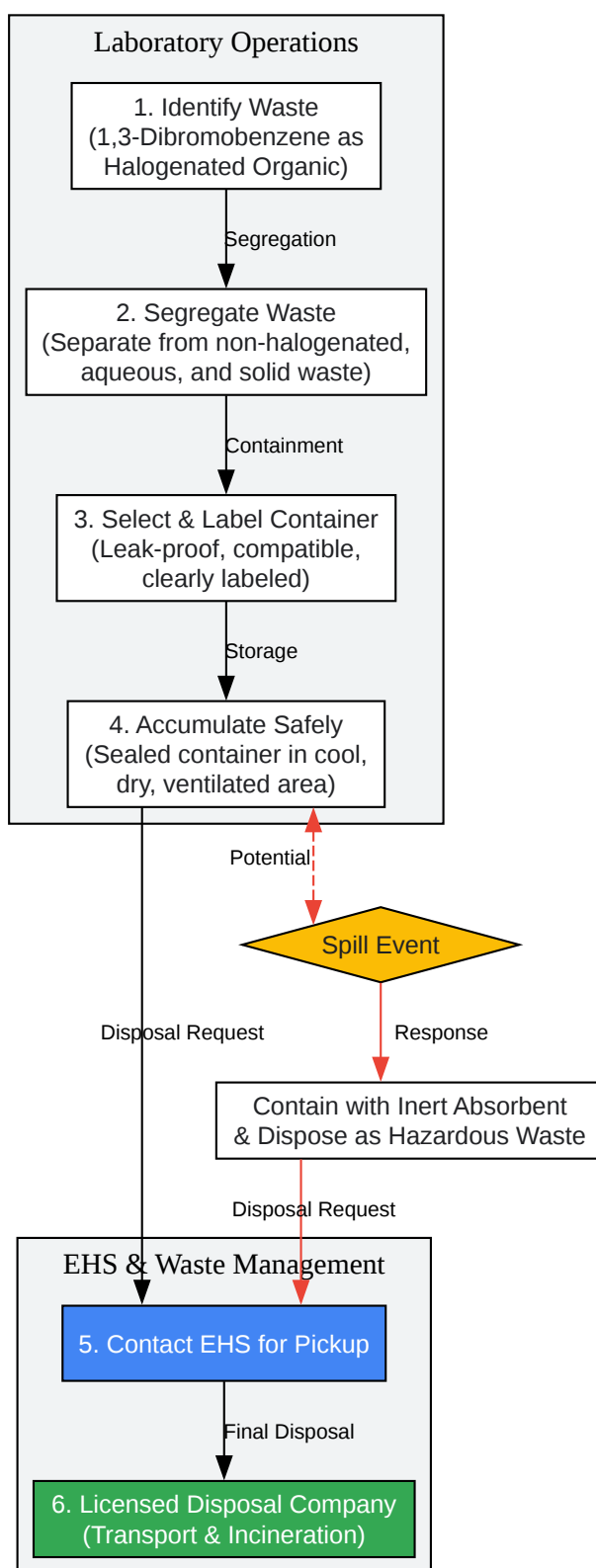
Quantitative Data Summary

The following table summarizes key quantitative data for **1,3-Dibromobenzene** relevant to safety and handling.

Property	Value	Reference
CAS Number	108-36-1	[3][4]
Molecular Formula	C ₆ H ₄ Br ₂	[4]
Molecular Weight	235.91 g/mol	[4]
Appearance	Light yellow to light brown liquid	[4][6]
Oral Toxicity (LD50)	2250 mg/kg (Mouse)	[1][6]
Relative Density	1.952 g/cm ³ at 25 °C	[6]
Water Solubility	0.068 g/L	[6]
Vapor Pressure	7 hPa at 66 °C	[6]
UN Number (Transport)	3082 (for environmentally hazardous substance, liquid, n.o.s.)	[6]

Experimental Workflow: Disposal of 1,3-Dibromobenzene

The following diagram illustrates the logical workflow for the proper disposal of **1,3-Dibromobenzene** from the laboratory setting to its final management.



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Caption: Workflow for the safe disposal of **1,3-Dibromobenzene**.

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